

Technical Guide: Physical Properties of (S)-H8-BINAP Powder

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (S)-H8-BINAP

Cat. No.: B150971

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of (S)-(-)-2,2'-Bis(diphenylphosphino)-5,5',6,6',7,7',8,8'-octahydro-1,1'-binaphthyl, commonly known as **(S)-H8-BINAP**. This chiral phosphine ligand is a critical component in asymmetric catalysis, particularly in hydrogenation reactions for the synthesis of enantiomerically pure compounds in the pharmaceutical and fine chemical industries.

Core Physical and Chemical Properties

(S)-H8-BINAP is typically supplied as an off-white to white powder or crystalline solid.^{[1][2]} Its stability and performance as a ligand are intrinsically linked to its physical characteristics. Below is a summary of its key properties.

Property	Value	Reference(s)
Appearance	Off-white powder	[1][2]
Molecular Formula	C ₄₄ H ₄₀ P ₂	[1]
Molecular Weight	630.74 g/mol	[1][3]
Melting Point	207-208 °C	[1][2]
Optical Rotation	-69.1° (c=0.5165 g/100ml in Toluene)	[1][2]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C	[1][2][4]

Experimental Protocols

Detailed experimental procedures for the characterization of **(S)-H8-BINAP** powder are crucial for quality control and comparative studies. The following sections outline standardized, albeit general, methodologies for determining its key physical properties.

Melting Point Determination

The melting point of **(S)-H8-BINAP** is a key indicator of its purity. A sharp melting range is indicative of high purity.

Methodology:

- **Sample Preparation:** A small amount of finely ground **(S)-H8-BINAP** powder is packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated digital melting point apparatus is used.
- **Procedure:**
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a rapid rate (e.g., 10-20 °C/min) to determine an approximate melting range.

- The determination is repeated with a fresh sample, heating at a slower rate (e.g., 1-2 °C/min) starting from approximately 20 °C below the approximate melting point.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting range.

Optical Rotation Measurement

Optical rotation is a critical parameter that confirms the enantiomeric identity of **(S)-H8-BINAP**.

Methodology:

- Sample Preparation: A solution of **(S)-H8-BINAP** is prepared by accurately weighing a sample and dissolving it in a specific volume of a suitable solvent (e.g., Toluene) to a known concentration (e.g., 0.5165 g/100ml).[\[1\]](#)[\[2\]](#)
- Instrumentation: A calibrated polarimeter with a sodium lamp (D-line, 589 nm) is used.
- Procedure:
 - The polarimeter tube is rinsed and filled with the solvent, and a blank reading is taken.
 - The tube is then filled with the prepared **(S)-H8-BINAP** solution.
 - The angle of rotation is measured at a constant temperature (e.g., 20 °C).
 - The specific rotation is calculated using the formula: $[\alpha] = \alpha / (l \times c)$, where α is the observed rotation, l is the path length in decimeters, and c is the concentration in g/mL.

Solubility Assessment

Understanding the solubility of **(S)-H8-BINAP** in various organic solvents is essential for its application in catalytic reactions and for purification processes.

Methodology:

- Solvent Selection: A range of common organic solvents of varying polarities should be tested (e.g., Toluene, Dichloromethane, Tetrahydrofuran, Ethanol, Methanol, Hexane).

- Procedure:
 - To a known volume of a selected solvent (e.g., 1 mL) in a vial, a small, accurately weighed amount of **(S)-H8-BINAP** powder (e.g., 10 mg) is added.
 - The mixture is agitated (e.g., vortexed or sonicated) at a controlled temperature (e.g., 25 °C) for a set period.
 - Visual observation is used to determine if the solid has completely dissolved.
 - If the solid dissolves, further aliquots are added until saturation is reached. The solubility can then be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in mg/mL).

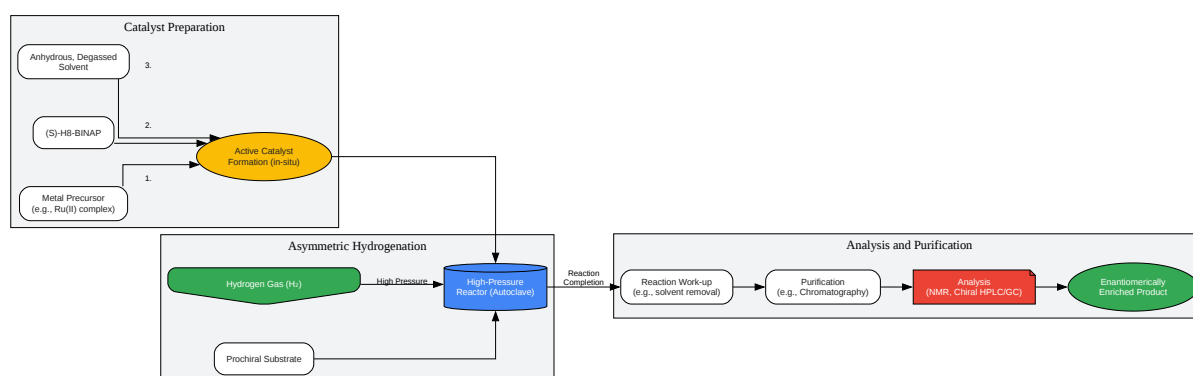
Structural and Thermal Analysis

Advanced analytical techniques can provide deeper insights into the solid-state properties of **(S)-H8-BINAP** powder. While specific data for **(S)-H8-BINAP** is not readily available in public literature, the following are standard methods for such characterization.

- Powder X-ray Diffraction (PXRD): This technique is used to determine the crystalline nature of the powder and to identify different polymorphic forms.
- Differential Scanning Calorimetry (DSC): DSC can be used to precisely determine the melting point and to study other thermal transitions, such as glass transitions or decomposition.
- Thermogravimetric Analysis (TGA): TGA measures the change in mass of a sample as a function of temperature, providing information on its thermal stability and decomposition profile.

Experimental Workflow Visualization

The primary application of **(S)-H8-BINAP** is as a chiral ligand in asymmetric catalysis. The following diagram illustrates a typical experimental workflow for an asymmetric hydrogenation reaction using a pre-formed or in-situ generated **(S)-H8-BINAP**-metal complex.



[Click to download full resolution via product page](#)

Caption: Workflow for Asymmetric Hydrogenation using **(S)-H8-BINAP**.

This guide provides foundational data and methodologies for the handling and characterization of **(S)-H8-BINAP** powder. For specific applications, it is recommended to consult peer-reviewed literature and material safety data sheets from suppliers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. rsc.org [rsc.org]
- 3. researchgate.net [researchgate.net]
- 4. Asymmetric Hydrogenation Methods for the Synthesis of Chiral Molecules [ajchem-b.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties of (S)-H8-BINAP Powder]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b150971#physical-properties-of-s-h8-binap-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com